

# Safety and handling precautions for 4-Bromo-2,6-diiiodophenol

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## Compound of Interest

Compound Name: 4-Bromo-2,6-diiiodophenol

Cat. No.: B094749

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An In-depth Technical Guide to the Safety and Handling of **4-Bromo-2,6-diiiodophenol**

**Disclaimer:** This document provides a technical guide on the safety and handling precautions for **4-Bromo-2,6-diiiodophenol**. Specific safety data for this compound is limited; therefore, this guide is based on information available for structurally similar halogenated phenols. Researchers, scientists, and drug development professionals should exercise caution and refer to the most current safety data sheets (SDS) for related compounds.

## Introduction

**4-Bromo-2,6-diiiodophenol** is a halogenated aromatic compound. Due to the presence of bromine and iodine atoms on the phenol ring, this compound is expected to have specific hazardous properties that necessitate careful handling to ensure personnel safety and prevent environmental contamination. This guide summarizes the potential hazards, necessary personal protective equipment (PPE), safe handling procedures, and emergency protocols.

## Hazard Identification and Classification

While a specific GHS classification for **4-Bromo-2,6-diiiodophenol** is not readily available, based on data for analogous compounds such as 4-bromophenol, 4-bromo-2-iodophenol, and other halogenated phenols, the following hazards are anticipated.[\[1\]](#)[\[2\]](#)

Potential GHS Hazard Statements:

- Harmful if swallowed.[1][3][4][5]
- Causes skin irritation.[1][2][4][5]
- Causes serious eye irritation.[1][2][5]
- May cause respiratory irritation.[1]
- Toxic to aquatic life with long lasting effects.[1]

**Precautionary Statements:** A comprehensive list of precautionary statements is provided in the table below.

## Quantitative Data Summary

The following tables summarize key quantitative data extrapolated from related compounds.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrIO	-
Molecular Weight	424.89 g/mol	-
Appearance	Expected to be a solid	General knowledge
Solubility	Likely soluble in organic solvents	[6]

Table 2: Toxicological Information

Hazard	Classification	Notes	Source
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	Based on 4-bromophenol and 4-bromo-2-chlorophenol. <a href="#">[4]</a> <a href="#">[5]</a>	<a href="#">[4]</a> <a href="#">[5]</a>
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	Based on 4-bromo-2-iodophenol. <a href="#">[2]</a>	<a href="#">[2]</a>
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	Based on 4-bromo-2-iodophenol. <a href="#">[2]</a>	<a href="#">[2]</a>
Specific Target Organ Toxicity	May cause respiratory irritation	Based on 4-bromophenol. <a href="#">[1]</a>	<a href="#">[1]</a>
Aquatic Toxicity	Toxic to aquatic life	Based on 4-bromophenol. <a href="#">[1]</a>	<a href="#">[1]</a>

## Experimental Protocols: Safe Handling and Personal Protective Equipment

Adherence to strict experimental protocols is crucial when working with **4-Bromo-2,6-diiodophenol**.

### Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[7\]](#)[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

### Personal Protective Equipment (PPE)

PPE	Specifications	Source
Eye/Face Protection	Wear chemical safety goggles and a face shield. <a href="#">[1]</a>	<a href="#">[1]</a>
Skin Protection	Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use. <a href="#">[1]</a> <a href="#">[7]</a>	<a href="#">[1]</a> <a href="#">[7]</a>
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge.	<a href="#">[7]</a>

## General Handling Procedures

- Avoid all personal contact, including inhalation of dust or vapors.[\[7\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[9\]](#)
- Avoid the formation of dust and aerosols.[\[8\]](#)

## Spill and Waste Disposal

- Minor Spills: In case of a small spill, use appropriate absorbent material, and collect the residue in a sealed container for disposal.[\[7\]](#) Avoid generating dust.[\[7\]](#)
- Major Spills: For larger spills, evacuate the area and alert emergency services.[\[7\]](#)
- Waste Disposal: Dispose of waste in accordance with local, regional, and national regulations.[\[1\]](#)[\[9\]](#) This material may be classified as hazardous waste.[\[9\]](#)

# Emergency Procedures

Table 3: First-Aid Measures

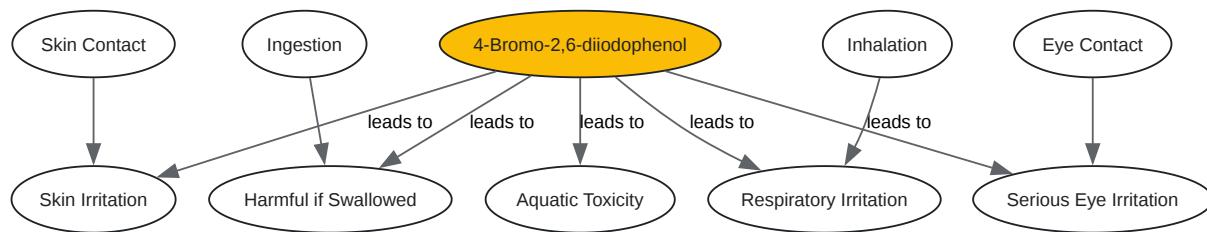
Exposure Route	First-Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[1]</a>	<a href="#">[1]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. <a href="#">[1]</a> Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[1]</a>	<a href="#">[1]</a>
Eye Contact	Rinse cautiously with water for several minutes. <a href="#">[1]</a> Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. <a href="#">[1]</a>	<a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[8]</a>	<a href="#">[8]</a>

## Visualizations

### Experimental Workflow for Safe Handling

Caption: A generalized workflow for the safe handling of halogenated phenols.

## Hazard Relationship Diagram



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## References

- 1. WERCS Studio - Application Error [assets.thermofisher.com]
- 2. 4-Bromo-2-iodophenol | C6H4BrIO | CID 10924532 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. cochise.edu [cochise.edu]
- 5. cpachem.com [cpachem.com]
- 6. 4-Bromo Phenol || A Comprehensive Overview [ketonepharma.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
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